

treatment of mining wastewater with polysilicate aluminum ferric sulfate

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Compound Focus: COAGULANT WS

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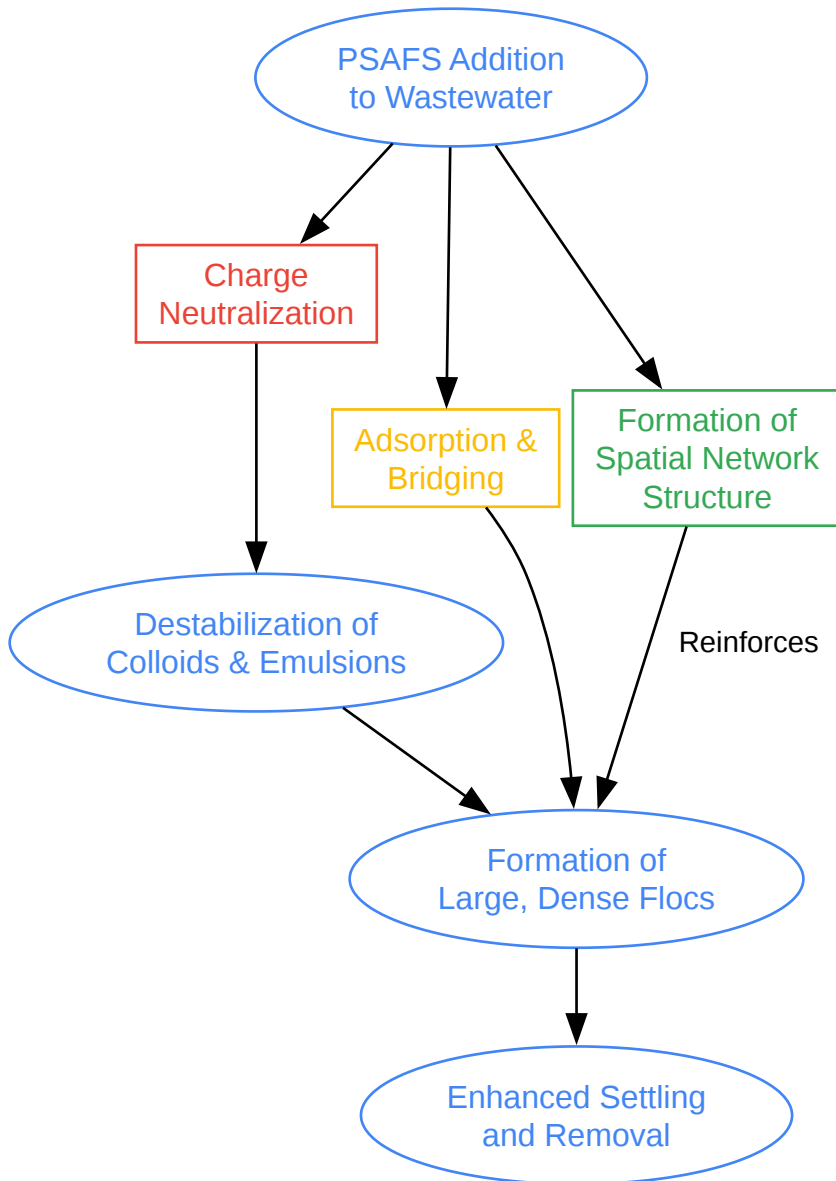
Coagulant Performance and Characteristics

The table below summarizes key performance data and characteristics of PSAFS and a related, enhanced variant from laboratory studies.

Coagulant	Wastewater Type	Optimal Dosage	Key Removal Efficiencies	Notable Properties
Mn-modified PSAFS	Synthetic ship oily wastewater [1]	Information missing	Superior demulsification & oil-removal vs. other modifiers [1]	Fibrous particles with a tight, spatial network structure [1]
PSAFS (FD-PSAF)	Swine Wastewater [2]	10 mL/L	COD: 50.4%, Color: 95.7%, Turbidity: 97.1%, Phosphate: 99.7% [2]	Amorphous Si-Al-Fe polymer; higher % content of "Feb" (highly polymeric Fe species); good stability [2]

Coagulation Mechanisms of PSAFS

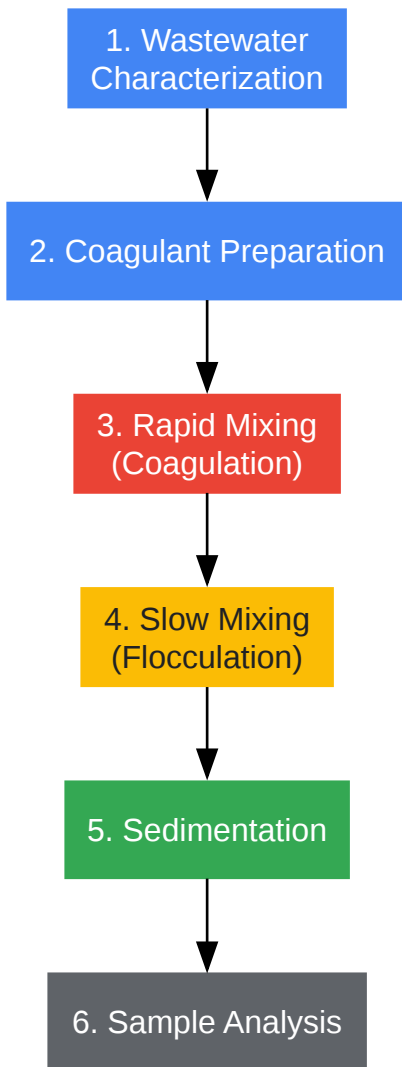
PSAFS functions through multiple coagulation mechanisms, enhancing its effectiveness in destabilizing contaminants and forming removable flocs.



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Experimental Protocol for Jar Testing

This standard jar test procedure can be used to optimize PSAFS dosage and conditions for a specific mining wastewater sample.



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Detailed Steps:

- **Wastewater Characterization:** Analyze the raw mining wastewater for key parameters: pH, turbidity (NTU), Total Suspended Solids (TSS), and target contaminants (e.g., heavy metals, arsenic) [3].
- **Coagulant Preparation:** Prepare a stock solution of PSAFS (e.g., 1-5% w/v) using deionized water. The coagulant may be modified with metals like manganese (Mn) for enhanced performance [1].
- **Rapid Mixing (Coagulation):** Add varying doses of PSAFS to jars. Use a programmable jar tester. **Conditions:** 350-800 rpm for 1-5 minutes [4]. This ensures rapid, uniform dispersion and initial charge neutralization.
- **Slow Mixing (Flocculation):** Reduce mixing speed to promote floc growth. **Conditions:** 50-150 rpm for 10 minutes [4].
- **Sedimentation:** Turn off mixers and allow flocs to settle for a predetermined time (e.g., 20-60 minutes).

- **Sample Analysis:** Carefully extract supernatant from each jar and re-analyze for the parameters in Step 1. Calculate removal efficiencies.

Application Notes for Researchers

- **Structural Advantage:** The "self-skeletization" or formation of a fibrous, spatial network by metal-silicate coagulants like PSAFS is a critical mechanism. This structure reinforces pore networks within flocs, enhancing dewaterability and structural integrity, which is crucial for sludge handling post-treatment [5] [1].
- **Performance Optimization:** Research indicates that modifying PSAFS with certain metal ions can significantly boost its performance. Manganese sulfate (MnSO_4) has been shown to be a more effective modifier for oil removal compared to zinc or magnesium sulfate [1].
- **Industrial Context:** Inorganic coagulants like Poly Aluminum Chloride (PAC) are widely used in complex wastewater streams due to their cost-effectiveness and outstanding charge neutralization capacity [5] [4]. PSAFS represents an advanced class of these inorganic polymer coagulants.

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